

Technical Support Center: Ionization & Quantification of Sodium Adipate-13C6

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Compound of Interest

Compound Name: Adipate-13C6 (sodium)

Cat. No.: B12389093

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Status: Operational Ticket Focus: Improving Ionization Efficiency & Sensitivity Compound: Sodium Adipate-13C6 (Hexanedioic acid-13C6, disodium salt) Primary Application: Internal Standard for Metabolic Flux Analysis (MFA) and Quantitation of Dicarboxylic Acids.

Executive Summary

Sodium Adipate-13C6 presents a dual challenge in LC-MS analysis: it is highly polar (hydrophilic) and, as a salt, contributes non-volatile cations (Na^+) that can induce ion suppression.

While the compound exists as a salt, mass spectrometry detects the adipate anion (ESI-) or a derivative. Attempting to detect the intact salt or relying on sodium adducts in positive mode often yields poor linearity and reproducibility.

This guide provides two validated workflows:

- Direct Analysis (ESI-): Optimized for speed and moderate sensitivity using HILIC chromatography.

- Derivatization (ESI-): The "Gold Standard" for high sensitivity, utilizing 3-Nitrophenylhydrazine (3-NPH) to boost ionization efficiency by orders of magnitude.

Module 1: Direct Analysis (ESI- Optimization)

Concept: Adipic acid is a dicarboxylic acid (

,
). In negative mode electrospray ionization (ESI-), we target the singly deprotonated ion

[\[1\]](#)

The Mobile Phase Paradox

Conventional Wisdom: Use high pH (ammonium hydroxide) to ensure the acid is deprotonated in solution. Experimental Reality: High pH often suppresses ESI signals for dicarboxylic acids due to discharge instability and droplet surface chemistry. Weakly acidic mobile phases often yield higher sensitivity in ESI-[\[2\]](#)

Recommended Mobile Phase:

- Phase A: 95% Water / 5% Acetonitrile + 5–10 mM Ammonium Acetate (pH 5.5) or 0.02% Acetic Acid.
- Phase B: 95% Acetonitrile / 5% Water + 5–10 mM Ammonium Acetate.
- Why: Ammonium acetate provides a volatile buffer that prevents pH shifts during evaporation, while maintaining a pH close to the
, allowing "wrong-way-round" ionization in the gas phase which is often more efficient for dicarboxylates.

Chromatographic Strategy: HILIC vs. C18

Adipic acid elutes in the void volume (dead time) of standard C18 columns, directly alongside salts and matrix suppressants.

- The Fix: Use Hydrophilic Interaction Liquid Chromatography (HILIC).[\[3\]](#)

- Mechanism: HILIC retains polar compounds using a water layer on the silica surface. High organic starting conditions (e.g., 90% ACN) enhance desolvation efficiency in the ESI source, directly boosting signal.

Protocol A: HILIC-ESI(-) Workflow

Parameter	Setting
Column	Amide-based HILIC (e.g., BEH Amide or Zwitterionic), 1.7 μ m, 2.1 x 100 mm
Flow Rate	0.3 – 0.4 mL/min

| Gradient | 0-1 min: 90% B (Isocratic hold to elute non-polars) 1-7 min: 90% B

50% B 7-10 min: Re-equilibration at 90% B | | Target Ion | m/z 150.05 (Adipate-13C6, [M-H]⁻) Note: Unlabeled Adipate is m/z 144.04 |

Module 2: High-Sensitivity Derivatization (The 3-NPH Method)

Concept: If direct ESI- sensitivity is insufficient (e.g., trace analysis in plasma), you must alter the chemical properties of the analyte. Derivatization with 3-Nitrophenylhydrazine (3-NPH) converts the carboxylic acid groups into hydrazides.

Benefits:

- Hydrophobicity: The derivative is retainable on standard C18 columns.
- Ionization: The nitrophenyl moiety has high electron affinity, creating a "tag" that ionizes exceptionally well in negative mode.
- Stability: The reaction uses mild conditions (EDC coupling).

Protocol B: 3-NPH Derivatization Workflow

Reagents:

- Reagent A: 200 mM 3-NPH in 50% aqueous methanol.
- Reagent B: 120 mM EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) + 6% Pyridine in 50% aqueous methanol.

Step-by-Step Procedure:

- Mix: Combine 40 μ L Sample (containing Sodium Adipate-13C6) + 20 μ L Reagent A + 20 μ L Reagent B.
- Incubate: 30 minutes at 40°C.
- Quench: Add 200 μ L of 0.1% Formic Acid (to neutralize pyridine and stabilize the hydrazide).
- Analyze: Inject onto a C18 column.[\[4\]](#)

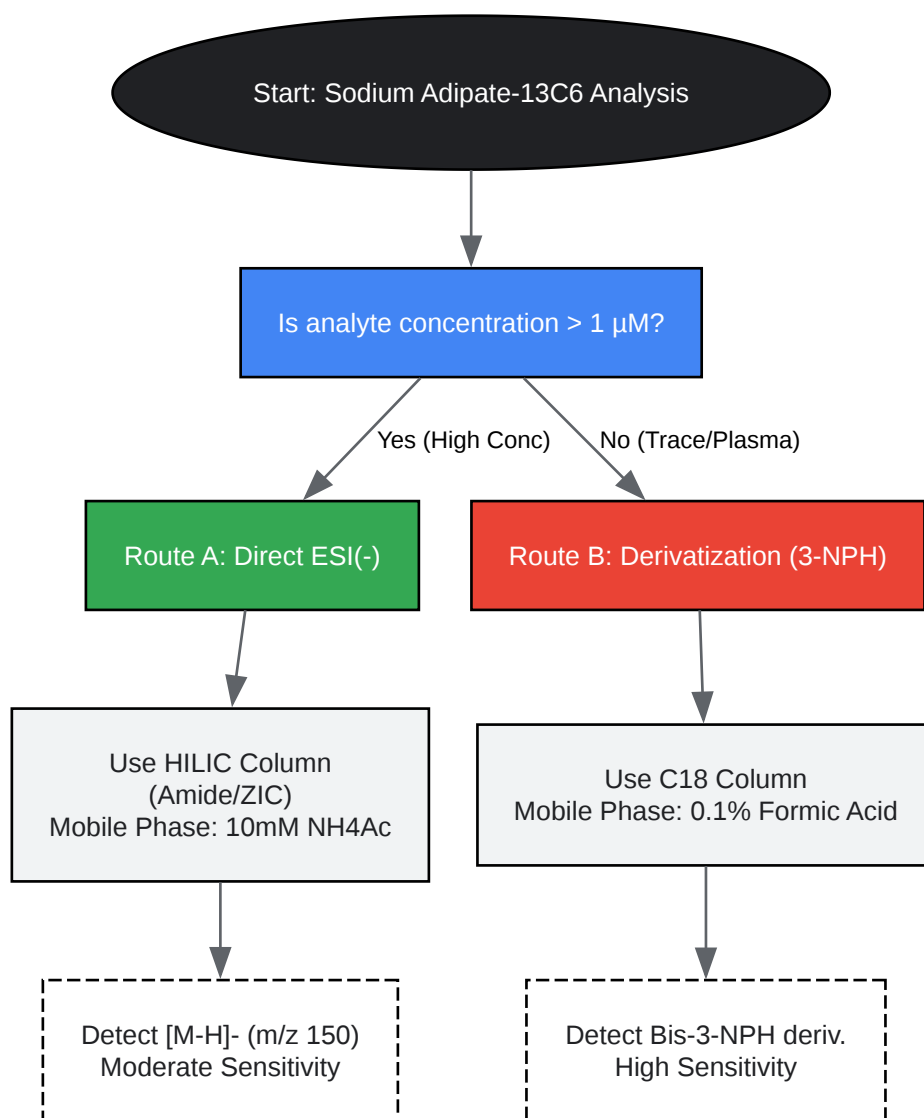
Data Output: The mass shift will correspond to the addition of two 3-NPH moieties (one for each carboxyl group) minus two water molecules.

- Mass Shift:

(approx).

Module 3: Visualizing the Logic Workflow Decision Matrix

Use this logic flow to determine the correct experimental setup.



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Caption: Decision matrix for selecting between direct HILIC analysis and derivatization based on sensitivity requirements.

Troubleshooting Guides & FAQs

Category: Ion Suppression & Sodium Management

Q: I am seeing a "Sodium Cluster" effect, and my signal is splitting. How do I fix this? A: Sodium Adipate-13C6 introduces Na⁺ ions. If you inject high concentrations, you may see adducts like

or cluster formation.

- The Fix: You must separate the adipate anion from the sodium cation chromatographically.
 - On HILIC, sodium (unretained or strongly retained depending on phase) usually separates from the adipate peak.
 - Desalting: If the sample matrix is high in salt (e.g., urine), use Solid Phase Extraction (SPE) with a weak anion exchange (WAX) cartridge. The adipate binds to the WAX, while sodium washes through. Elute adipate with 5% NH_4OH in Methanol.

Q: Why is my signal intensity lower in Ammonium Hydroxide compared to Acetic Acid? A: While basic pH ensures the molecule is ionic in the liquid phase, it can hinder the gas phase desolvation process in negative mode. High pH can cause discharge at the capillary tip.

- Recommendation: Switch to 0.01% - 0.02% Acetic Acid or 5mM Ammonium Acetate. The "wrong-way-round" ionization (deprotonation in the gas phase) is often more efficient for carboxylic acids than spraying pre-formed anions in a high-pH, high-surface-tension droplet.

Category: Isotope Fidelity

Q: Will the $^{13}\text{C}_6$ label affect retention time? A: Generally, Carbon-13 isotopes have a negligible effect on retention time compared to Deuterium (which can cause shifts). However, in high-efficiency HILIC runs, you might see a very slight shift (< 0.05 min).

- Validation: Ensure your integration window is wide enough to capture both the endogenous adipate (m/z 144) and the internal standard (m/z 150) if they are not perfectly co-eluting, though they typically will.

Category: Sensitivity[6][7][8][9]

Q: I cannot detect the standard at 100 nM. What is wrong? A: Dicarboxylic acids have poor "surface activity" in ESI droplets—they tend to stay in the center of the droplet rather than moving to the surface to be ejected as ions.

- Immediate Action: Add a "supercharging" reagent. Adding 0.1% Hexylamine or Piperidine to the mobile phase can sometimes act as an ion-pairing reagent that brings the adipate to the droplet surface, enhancing signal in negative mode (fluorinated alcohols like HFIP are another option, though expensive).

- Ultimate Action: Switch to the 3-NPH derivatization protocol (Module 2).

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